

A Comparative Guide to Inter-Laboratory Validation of Rubraxanthone Analysis

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Compound of Interest

Compound Name: *Rubraxanthone*

Cat. No.: *B1680254*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of validated analytical methods for the quantification of **Rubraxanthone**, a xanthone compound found in several *Garcinia* species with noted antioxidant and antibacterial properties. The objective is to facilitate the selection of a suitable analytical method for researchers and to propose a framework for inter-laboratory validation to ensure reproducibility and reliability of results across different laboratories. While the presented data is based on single-laboratory validation studies, it serves as a robust foundation for establishing an inter-laboratory validation protocol.

Data Presentation: Performance Comparison of Analytical Methods

The following tables summarize the quantitative performance data from validated High-Performance Liquid Chromatography (HPLC), High-Performance Thin-Layer Chromatography (HPTLC), and Ultra-Performance Liquid Chromatography (UPLC-UV) methods for **Rubraxanthone** analysis.

Table 1: Linearity and Sensitivity of a Validated RP-HPLC Method^[1]^[2]

Parameter	Result
Linearity Range	10.1 - 30.3 µg/mL
Correlation Coefficient (r)	0.998
Limit of Detection (LOD)	1.119 µg/mL
Limit of Quantitation (LOQ)	3.731 µg/mL

Table 2: Performance Characteristics of a Validated HPTLC Method[3][4]

Parameter	Result
Linearity Range	52.5 - 157.5 ppm/spot
Limit of Detection (LOD)	4.03 ppm/spot
Limit of Quantitation (LOQ)	13.42 ppm/spot

Table 3: Performance of a Validated UPLC-UV Method in Human Plasma[5][6]

Parameter	Result
Linearity Range	206 - 6180 ng/mL
Correlation Coefficient (r ²)	0.999
Lower Limit of Quantitation (LLOQ)	206 ng/mL
Mean Recovery	> 95%
Within-run Precision (%CV)	< 4.7%
Between-run Precision (%CV)	< 4.7%

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below.

1. Reverse Phase High-Performance Liquid Chromatography (RP-HPLC) for Determination in Plant Latex[1][2]

- Instrumentation: A Shimadzu RP-HPLC system with a Shimp-pack VP–ODS column (4.6 x 250 mm).
- Mobile Phase: An isocratic elution with 0.4% v/v formic acid in methanol (15:85). The mobile phase is filtered through a 0.45 mm membrane filter and degassed prior to use.
- Flow Rate: 1 mL/minute.
- Detection: UV-VIS detector set at a wavelength of 243.2 nm.
- Injection Volume: 20 µL.
- Total Run Time: 20 minutes.
- Sample Preparation: The sample is powdered and dissolved in methanol.

2. High-Performance Thin-Layer Chromatography (HPTLC) for Determination in Stem Bark Extract[3][4]

- Instrumentation: HPTLC system with precoated silica gel G 60 F254 plates.
- Mobile Phase: Chloroform: ethyl acetate: methanol: formic acid (86:6:3:5).
- Application Volume: 5 µL of standard and sample solutions.
- Development: Plates are developed in a saturated twin-trough chamber at room temperature.
- Detection: Densitometric scanning at 243 nm.

3. Ultra-Performance Liquid Chromatography (UPLC-UV) for Determination in Human Plasma[5][6]

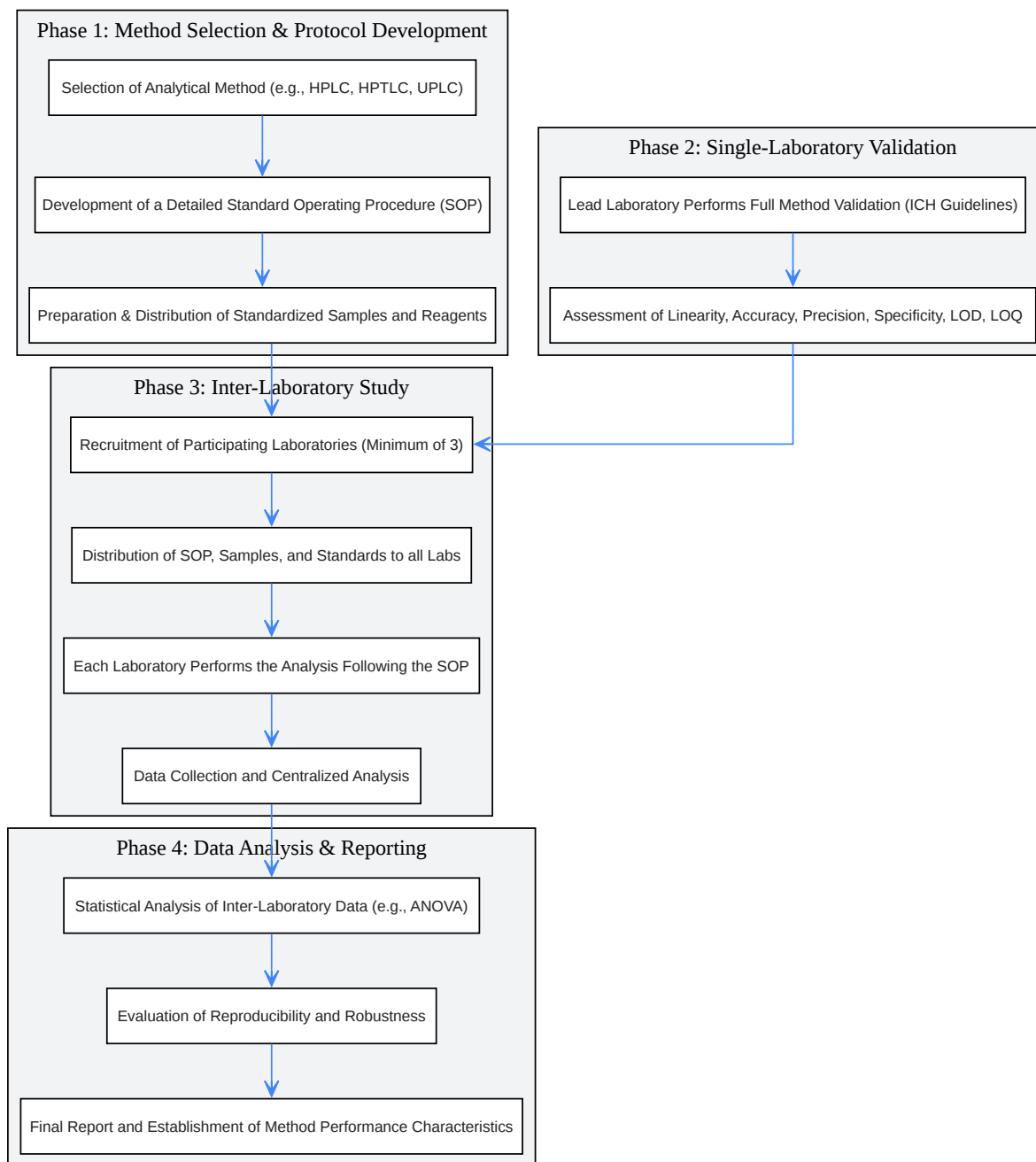
- Instrumentation: UPLC system with a C18 column (100 mm × 3.0 mm, 1.8 µm particle size).

- Mobile Phase: An isocratic elution with acetonitrile – 0.4% formic acid (75:25, v/v).
- Flow Rate: 0.3 mL/min.
- Detection: UV detection at 243 nm.
- Sample Preparation: Protein precipitation from plasma samples using acetonitrile.

Visualizations: Workflows and Pathways

Inter-Laboratory Validation Workflow

The following diagram illustrates a proposed workflow for an inter-laboratory validation study of a selected **Rubraxanthone** analytical method. This ensures the method's robustness and reproducibility across different settings.

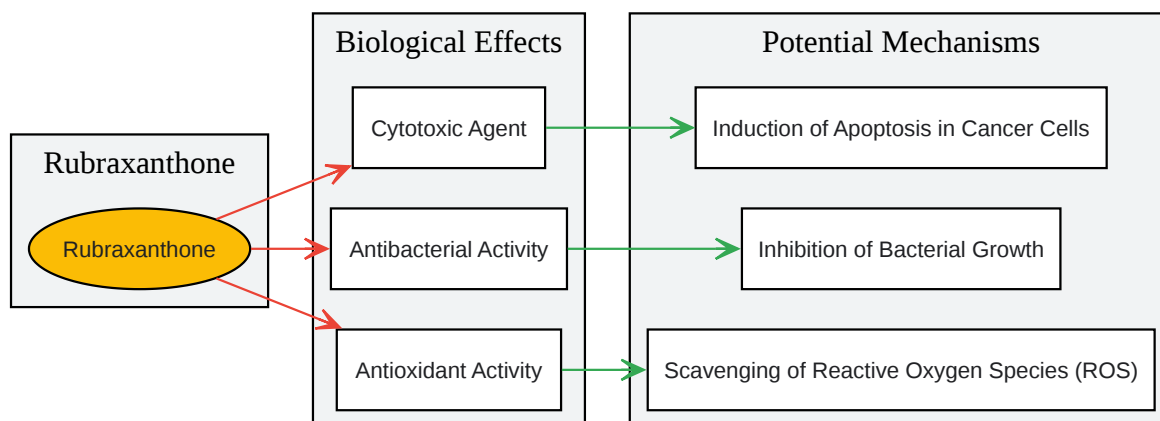


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Caption: Proposed workflow for an inter-laboratory validation study.

Biological Activity of **Rubraxanthone**

While a specific signaling pathway for **Rubraxanthone** is not yet fully elucidated, its known biological activities suggest potential interactions with pathways related to oxidative stress and bacterial growth.



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Caption: Overview of **Rubraxanthone**'s biological activities.

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